

Technical Guide: Physicochemical Properties of 1-(propan-2-yl)-1H-imidazole-2-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(propan-2-yl)-1H-imidazole-2-thiol

Cat. No.: B1281509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of the heterocyclic compound **1-(propan-2-yl)-1H-imidazole-2-thiol** (CAS No. 61640-26-4). Due to a lack of available experimental data in peer-reviewed literature, this document outlines the standard experimental protocols for the determination of its key physicochemical parameters, including melting point, boiling point, solubility, and pKa. Furthermore, this guide presents a logical workflow for the synthesis and characterization of this compound, visualized using a Graphviz diagram. This document is intended to serve as a foundational resource for researchers and professionals involved in the synthesis, characterization, and application of novel imidazole-based compounds in drug discovery and development.

Introduction

1-(propan-2-yl)-1H-imidazole-2-thiol is a sulfur-containing heterocyclic compound belonging to the imidazole family. The imidazole ring is a crucial pharmacophore found in numerous biologically active molecules and pharmaceuticals. The presence of a thiol group at the 2-position and an isopropyl substituent on the nitrogen atom suggests that this molecule may possess unique chemical reactivity and biological activity. A thorough understanding of its physical properties is paramount for its application in medicinal chemistry, process development, and formulation studies.

This guide addresses the current information gap by providing detailed, generalized experimental methodologies for the characterization of **1-(propan-2-yl)-1H-imidazole-2-thiol**.

Physicochemical Properties

While specific experimental data for **1-(propan-2-yl)-1H-imidazole-2-thiol** is not readily available in the public domain, its basic molecular properties have been calculated. The following table summarizes the known and currently unavailable physical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂ S	-
Molecular Weight	142.22 g/mol	
CAS Number	61640-26-4	
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	Not Available	-
pKa (Thiol)	Not Available	-

Experimental Protocols for Physicochemical Characterization

The following sections detail the standard laboratory procedures for determining the key physical properties of a solid organic compound such as **1-(propan-2-yl)-1H-imidazole-2-thiol**.

Melting Point Determination

The melting point of a pure crystalline solid is a sharp, characteristic physical property that can be used for identification and as an indicator of purity.^{[1][2]}

Methodology: Capillary Method using a Mel-Temp Apparatus

- **Sample Preparation:** A small amount of the dry, crystalline **1-(propan-2-yl)-1H-imidazole-2-thiol** is finely powdered. The open end of a glass capillary tube is pressed into the powder to collect a sample. The capillary is then inverted and tapped gently to pack the solid into the closed end, to a height of 2-3 mm.^[3]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a Mel-Temp apparatus.
- **Approximate Melting Point Determination:** The heating rate is initially set to a rapid increase (10-20 °C/min) to quickly determine an approximate melting range.
- **Accurate Melting Point Determination:** The apparatus is allowed to cool. A fresh sample is prepared and the heating rate is set to a slow increase (1-2 °C/min) once the temperature is within 20 °C of the approximate melting point.^{[1][2]}
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.^[3] For a pure compound, this range is typically narrow (0.5-2 °C).^[1]

Boiling Point Determination

For a solid compound, the boiling point is determined at atmospheric pressure.

Methodology: Siwoloboff Method (Small Scale)

- **Sample Preparation:** A small amount (approximately 0.5 mL) of molten **1-(propan-2-yl)-1H-imidazole-2-thiol** is placed in a small test tube (fusion tube).
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed open-end-down into the fusion tube containing the sample. The fusion tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a Thiele tube or an oil bath with constant stirring to ensure uniform heat distribution.^[4]
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is

observed.

- Data Recording: The heat source is removed, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[4]

Solubility Profile Determination

Determining the solubility of a compound in a range of solvents provides insight into its polarity and potential for formulation.

Methodology: Qualitative Solubility Testing

- General Procedure: Approximately 10 mg of **1-(propan-2-yl)-1H-imidazole-2-thiol** is placed in a small test tube. 0.2 mL of the solvent is added, and the tube is agitated. If the solid does not dissolve, the solvent is added portion-wise up to a total volume of 3 mL.^[5] The compound is classified as soluble if it dissolves completely.
- Solvent Series: The solubility is tested in the following solvents in a logical progression:
 - Water (H₂O)
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Sodium Bicarbonate (NaHCO₃) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Organic solvents of varying polarity (e.g., ethanol, acetone, dichloromethane, diethyl ether, hexanes).

pKa Determination

The acid dissociation constant (pKa) of the thiol group is a critical parameter for understanding its ionization state at different pH values, which influences its biological activity and solubility.

Methodology: Isothermal Titration Calorimetry (ITC)

Isothermal titration calorimetry can be used for the direct determination of the pKa of thiols by measuring the heat changes associated with their ionization.[6]

- **Sample Preparation:** A solution of **1-(propan-2-yl)-1H-imidazole-2-thiol** is prepared in a suitable buffer at a known concentration. The sample is placed in the ITC cell.
- **Titrant Preparation:** A solution of a strong base (e.g., NaOH) of known concentration is prepared in the same buffer and loaded into the titration syringe.
- **Titration:** The titrant is injected into the sample cell in small, precise aliquots at a constant temperature. The heat released or absorbed during the neutralization reaction is measured by the instrument.
- **Data Analysis:** The resulting titration curve (heat change per injection versus molar ratio of base to thiol) is fitted to a suitable binding model to determine the enthalpy of ionization (ΔH_{ion}) and the association constant (K_a). The pKa is then calculated from the association constant.

Experimental and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and physicochemical characterization of a novel compound like **1-(propan-2-yl)-1H-imidazole-2-thiol**.

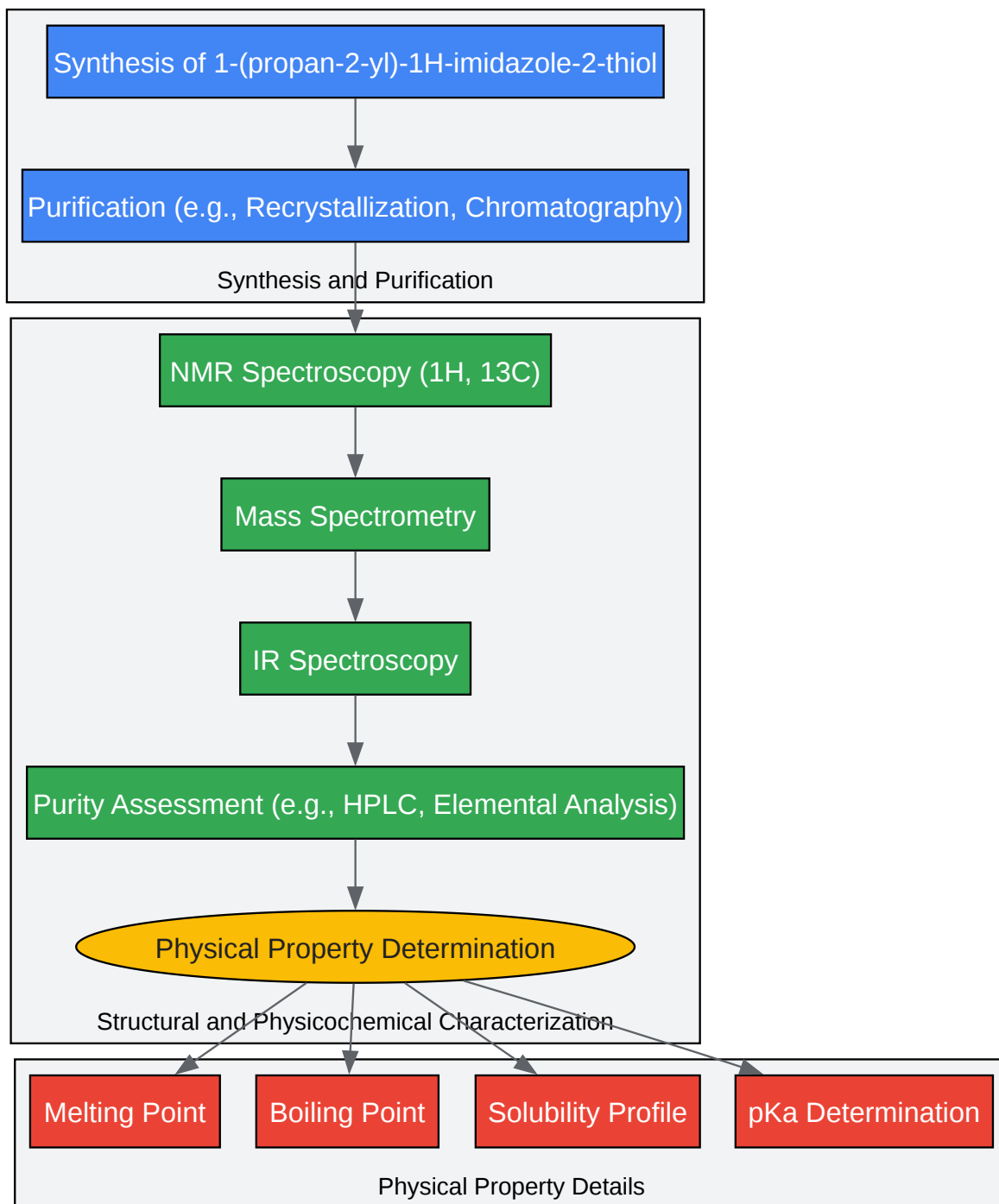


Figure 1. General Workflow for Synthesis and Characterization

[Click to download full resolution via product page](#)

Caption: General Workflow for Synthesis and Characterization.

Conclusion

This technical guide provides a framework for the systematic characterization of the physical properties of **1-(propan-2-yl)-1H-imidazole-2-thiol**. While experimental data for this specific compound is currently lacking in the literature, the detailed protocols presented herein offer robust and standardized methods for its determination. The successful characterization of these properties is a critical step in unlocking the potential of this and related imidazole-2-thiol derivatives for applications in drug discovery and materials science. It is recommended that future work on this compound begins with the experimental determination of the properties outlined in this guide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Design, Synthesis of Some New Thio-Substituted Imidazole and Their Biological Activity [article.sapub.org]
- 3. scbt.com [scbt.com]
- 4. Human Metabolome Database: ¹H NMR Spectrum (1D, 500 MHz, H₂O, experimental) (HMDB0000863) [hmdb.ca]
- 5. 1-Isopropyl-1H-benzoimidazole-2-thiol | 2416-65-1 | Benchchem [benchchem.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(propan-2-yl)-1H-imidazole-2-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281509#1-propan-2-yl-1h-imidazole-2-thiol-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com